

Benchmarking Butyl Myristate: A Comparative Guide to its Lubricant Properties Against Commercial Alternatives

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Compound of Interest

Compound Name: *Butyl Myristate*

Cat. No.: *B089461*

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For researchers, scientists, and professionals in drug development, the selection of appropriate lubricants is critical for a myriad of applications, from equipment maintenance to formulation excipients. This guide provides a comparative analysis of **butyl myristate**, a fatty acid ester with potential as a bio-based lubricant, against two widely used commercial lubricants: Mobil 1 5W-30, a synthetic engine oil, and Shell Tellus S2 MX 68, a hydraulic fluid. This document summarizes their key physical and chemical properties and outlines a standard experimental protocol for lubricant performance testing.

While interest in sustainable and bio-derived compounds such as **butyl myristate** is growing, a significant gap exists in the publicly available, standardized tribological data for this compound. This guide presents the available data to offer a preliminary comparison and highlights the need for further experimental investigation to fully characterize the performance of **butyl myristate** as a lubricant.

Comparative Data of Lubricant Properties

The following table summarizes the available physical and chemical properties of **butyl myristate**, Mobil 1 5W-30, and Shell Tellus S2 MX 68. It is important to note the absence of standardized wear performance data for **butyl myristate** and Shell Tellus S2 MX 68, which prevents a direct, quantitative comparison of their anti-wear capabilities with Mobil 1 5W-30 based on the ASTM D4172 test.

Property	Butyl Myristate	Mobil 1 5W-30	Shell Tellus S2 MX 68	Test Method
Chemical Type	Fatty Acid Ester	Synthetic Hydrocarbon	Mineral Oil	-
Kinematic Viscosity @ 40°C (cSt)	Not Available	62.2[1]	68	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	Not Available	10.8[1]	8.9	ASTM D445
Flash Point (°C)	158.33	242[1]	230	ASTM D92
Pour Point (°C)	Not Available	-42	-24	ASTM D97
Density @ 15.6°C (g/cm³)	-0.855	0.8478[1]	-0.884	ASTM D4052
Wear Scar Diameter (mm)	Not Available	~0.5 (Modified Test)	Not Available	ASTM D4172

Note: The wear scar diameter for Mobil 1 5W-30 is sourced from a comparative study of multiple SAE 5W-30 oils using a modified ASTM D4172 test. The exact value can vary based on specific product formulation and test conditions.

Experimental Protocols: Anti-Wear Characteristics

To provide a framework for future comparative studies, the detailed methodology for a key experiment in lubricant performance, the ASTM D4172 Four-Ball Wear Test, is provided below.

ASTM D4172: Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method)

This test method is a standard procedure for evaluating the anti-wear properties of fluid lubricants in sliding contact.

Objective: To determine the relative wear preventive characteristics of a lubricant.

Apparatus:

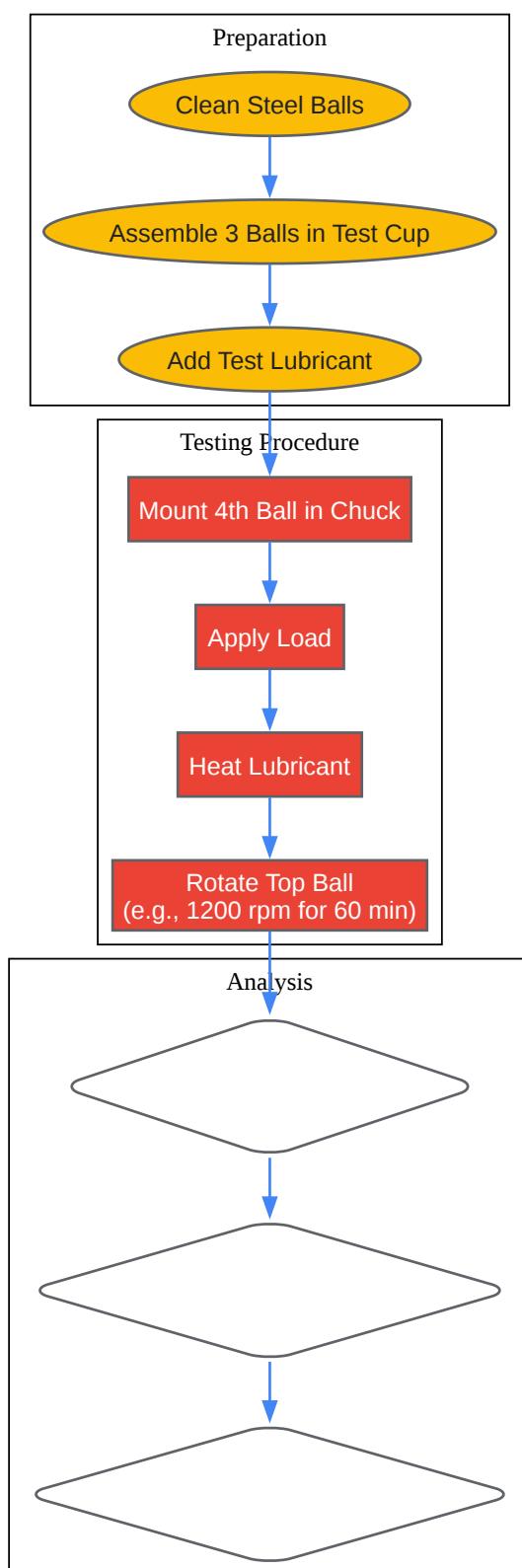
- Four-Ball Wear Test Machine
- Steel Balls (AISI E-52100 steel, 12.7 mm diameter)
- Microscope for measuring wear scars

Procedure:

- Three steel balls are clamped together in a test cup to form a cradle.
- The test lubricant is added to the cup, completely immersing the three stationary balls.
- A fourth steel ball is placed in a chuck and brought into contact with the three stationary balls.
- A specified load is applied to the top ball (e.g., 147 N or 392 N).
- The test lubricant is heated to a specified temperature (e.g., 75°C).
- The top ball is rotated at a constant speed (typically 1200 rpm) for a set duration (usually 60 minutes).
- After the test, the three lower balls are removed, cleaned, and the diameter of the circular wear scars is measured under a microscope.
- The average wear scar diameter is calculated and reported. A smaller wear scar diameter indicates better anti-wear properties of the lubricant.

Visualization of Experimental Workflow

The following diagram illustrates the experimental workflow for the ASTM D4172 Four-Ball Wear Test.



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References

- 1. researchgate.net [researchgate.net]
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